

Preparing Loxtidine Solutions for Laboratory Use: Application Notes and Protocols

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Compound of Interest

Compound Name: Loxtidine

Cat. No.: B1674589

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Abstract

These application notes provide detailed protocols for the preparation of **Loxtidine** solutions for use in various laboratory settings. **Loxtidine**, a potent and selective histamine H2-receptor antagonist, is a valuable tool for investigating gastric acid secretion and other physiological processes mediated by the H2 receptor. This document outlines methods for preparing **Loxtidine** solutions for both in vivo and in vitro applications, including recommended solvents, storage conditions, and suggested starting concentrations for experiments. All quantitative data is summarized for easy reference, and a diagram of the histamine H2 receptor signaling pathway is provided to illustrate the mechanism of action.

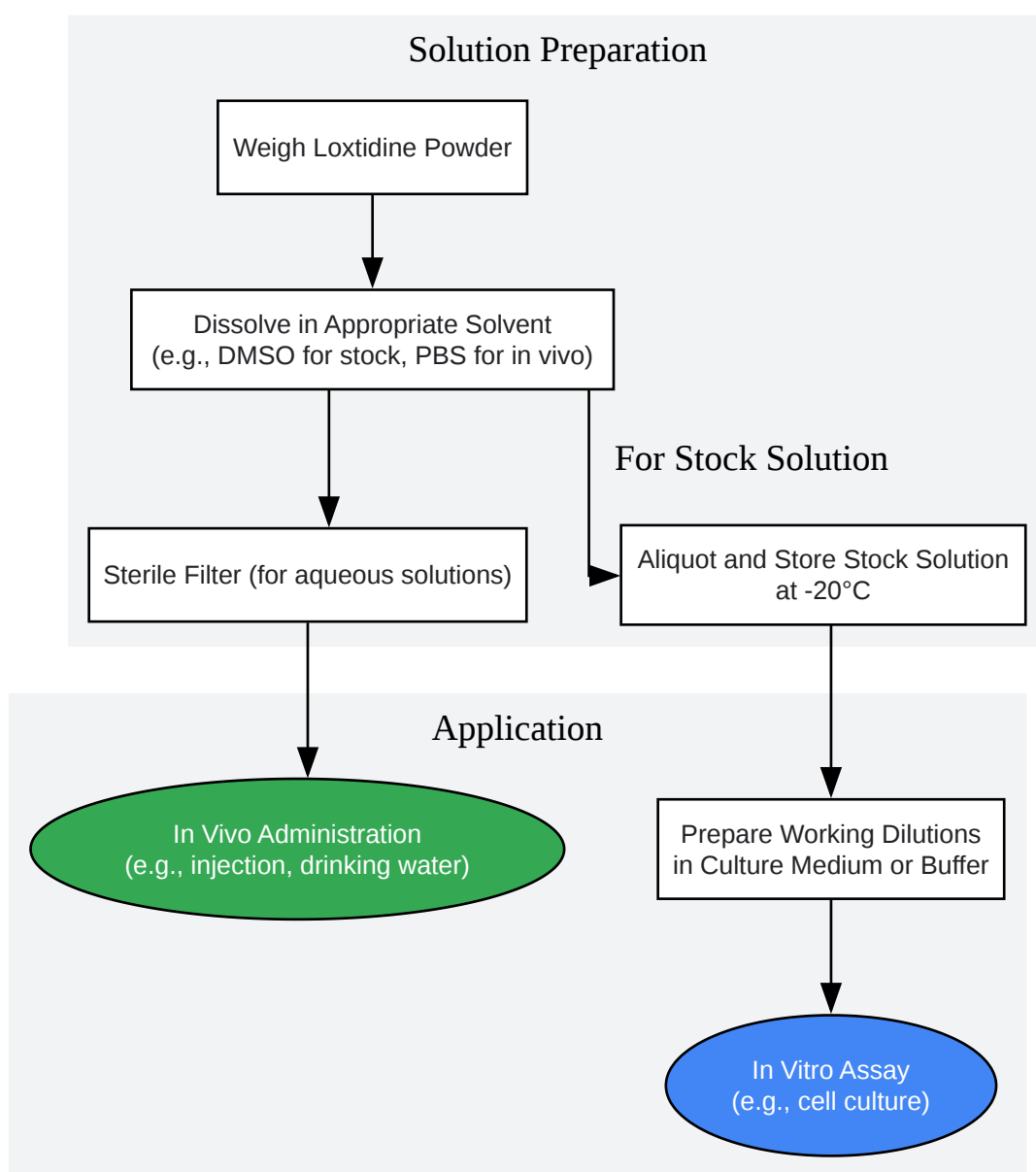
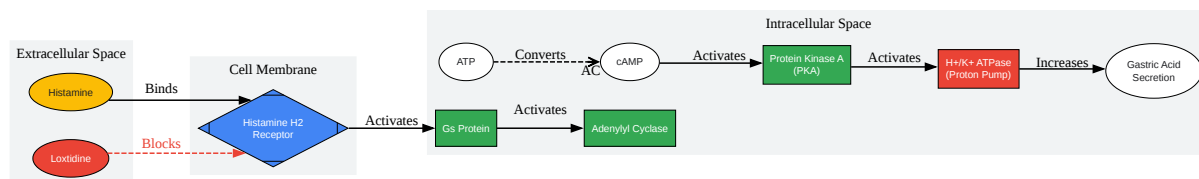
Chemical and Physical Properties

A summary of the key chemical and physical properties of **Loxtidine** is presented in the table below. This information is essential for accurate preparation of solutions and for understanding the behavior of the compound in experimental systems.

| Property | Value |
|-------------------|--|
| Chemical Name | [1-methyl-5-[3-[3-(piperidin-1-ylmethyl)phenoxy]propylamino]-1,2,4-triazol-3-yl]methanol |
| Synonyms | Lavoltidine, AH-23844 |
| Molecular Formula | C ₁₉ H ₂₉ N ₅ O ₂ |
| Molecular Weight | 359.47 g/mol |
| Solubility | Form II: 3.4 mg/mL (solvent not specified). Solubility in common laboratory solvents such as DMSO and ethanol has not been definitively reported. It is recommended to empirically determine the solubility for your specific application. Based on other H ₂ -receptor antagonists, solubility in DMSO is likely to be higher than in ethanol or aqueous solutions. |
| Storage of Solid | Store at -20°C for long-term storage. |

Signaling Pathway and Mechanism of Action

Loxidine functions as a competitive antagonist of the histamine H₂ receptor. By binding to this receptor on the basolateral membrane of gastric parietal cells, it blocks the binding of histamine. This action inhibits the subsequent signaling cascade that leads to gastric acid secretion. The diagram below illustrates the histamine H₂ receptor signaling pathway that is inhibited by **Loxidine**.



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